

safety and handling precautions for Bis(4-allyloxyphenyl)sulfone

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Compound of Interest

Compound Name: *Bis(4-allyloxyphenyl)sulfone*

Cat. No.: *B1331198*

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An In-depth Technical Guide to the Safety and Handling of **Bis(4-allyloxyphenyl)sulfone**

This guide provides comprehensive safety and handling information for **Bis(4-allyloxyphenyl)sulfone**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

Bis(4-allyloxyphenyl)sulfone is a white crystalline powder.^[1] It is important to distinguish it from its isomers and related compounds, such as Bis(3-allyl-4-hydroxyphenyl)sulfone.

Table 1: Physical and Chemical Properties of **Bis(4-allyloxyphenyl)sulfone**

| Property | Value | Source |
|---------------------|--|---|
| CAS Number | 41481-63-4 | [1] [2] |
| Molecular Formula | C ₁₈ H ₁₈ O ₄ S | [1] [2] |
| Molecular Weight | 330.4 g/mol | [1] [2] |
| Appearance | White crystalline powder | [1] |
| Melting Point | 141-142 °C | [1] |
| Boiling Point | 500.7 °C at 760 mmHg | [1] |
| Flash Point | 256.6 °C | [1] |
| Density | 1.172 g/cm ³ | [1] |
| Vapor Pressure | 1.15E-09 mmHg at 25°C | [1] |
| Solubility | Slightly soluble in DMSO and Methanol. [1] | |
| Storage Temperature | -20°C in an inert atmosphere. [1] [2] | |

Hazard Identification and Safety Precautions

While a specific, detailed safety data sheet for **Bis(4-allyloxyphenyl)sulfone** is not readily available in the provided search results, general laboratory chemical safety practices should be strictly followed. Based on related sulfone compounds, the following precautions are advised.

General Handling Precautions:

- Handle in a well-ventilated place.[\[3\]](#)
- Avoid formation of dust and aerosols.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#)
- Do not breathe dust.[\[4\]](#)

- Wash hands thoroughly after handling.[5]
- Keep container tightly closed in a dry, cool, and well-ventilated place.[3][4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[3]
- Skin Protection: Wear suitable protective clothing and chemical-impermeable gloves. Inspect gloves before use.[3][4]
- Respiratory Protection: Under normal use conditions where adequate ventilation is present, no special respiratory protection is typically required. If dust is generated and exposure limits may be exceeded, use a full-face respirator.[3][4]

First Aid Measures

In case of exposure, follow these first aid protocols:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4][5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[4][5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[4][5]

Accidental Release and Disposal

Accidental Release Measures:

- Ensure adequate ventilation.[3]
- Evacuate personnel to safe areas and keep people away from and upwind of the spill.[3]

- Use personal protective equipment.[3]
- Avoid dust formation.[3]
- Sweep up and shovel into suitable containers for disposal.[4]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[3]

Disposal Considerations:

- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5]

Toxicological and Ecotoxicological Information

Specific toxicological data for **Bis(4-allyloxyphenyl)sulfone** is limited. However, a study on a related compound, Bis-(3-allyl-4-hydroxyphenyl) sulfone, showed effects on embryonic viability in chicken embryos, with a median lethal dose (LD50) estimated at 66 µg/g.[6] The study indicated that predominant toxicity pathways included xenobiotic metabolism, lipid homeostasis, and cell cycle regulation.[6] Another related compound, Bis(4-hydroxyphenyl) sulfone (Bisphenol S), is classified as toxic to aquatic life with long-lasting effects.[7]

Table 2: Toxicological Data for Related Compounds

| Compound | Data Type | Value | Species | Source |
|--------------------------------------|----------------------------|------------|----------------|--------|
| Bis-(3-allyl-4-hydroxyphenyl)sulfone | LD50 (embryonic viability) | 66 µg/g | Chicken Embryo | [6] |
| Bis(4-hydroxyphenyl)sulfone | LD50 (oral) | 2830 mg/kg | Rat | |

Experimental Protocols

The following protocols are derived from patent literature for the synthesis and rearrangement of **Bis(4-allyloxyphenyl)sulfone** and related compounds.

Protocol 1: Synthesis of Bis(4-allyloxyphenyl) sulfone

This protocol is adapted from a method for synthesizing the target compound.[\[8\]](#)

- Charge a flask with 150 parts of water, 150 parts of toluene, 12 parts of caustic soda, and 25 parts of 4,4'-sulfonyldiphenol.
- Stir the mixture until all components are completely dissolved.
- Add 1 part of trioctylmethylammonium chloride (phase transfer catalyst) to the solution.
- Add 36.3 parts of allyl bromide to the solution.
- React the resulting solution at 50-60°C for 15 hours.
- After the reaction, steam-distill the toluene to obtain pale yellow crystals.
- Filter the crystals and wash with 100 parts of methanol to yield white crystals of Bis(4-allyloxyphenyl) sulfone.[\[8\]](#)

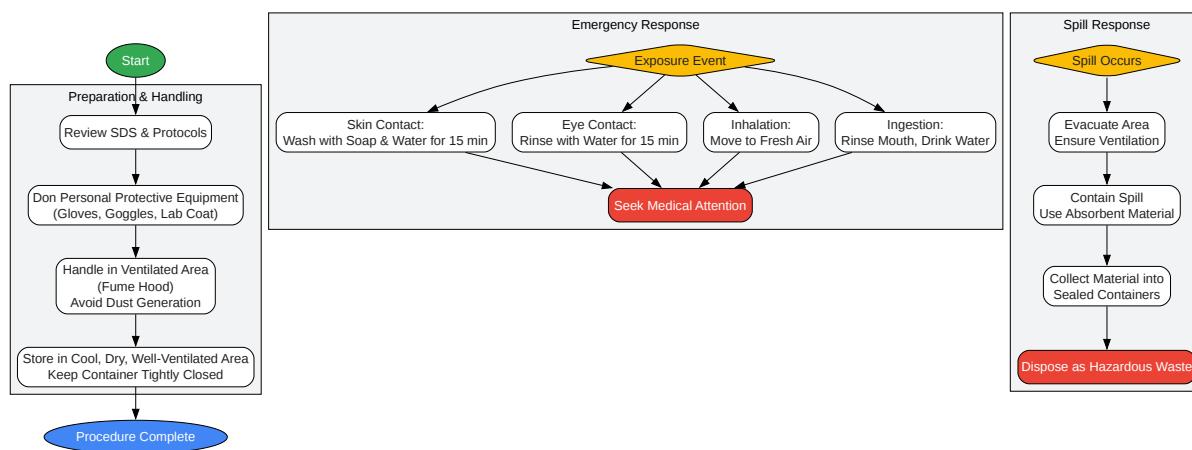
Protocol 2: Claisen Rearrangement to Bis(3-allyl-4-hydroxyphenyl) sulfone

This protocol describes the rearrangement of the allyloxy groups on the phenyl rings.[\[8\]](#)

- Add the obtained **Bis(4-allyloxyphenyl)sulfone** to trichlorobenzene (e.g., 15 parts sulfone to 30 parts trichlorobenzene).
- Heat the mixture at 216-219°C for 10 hours.
- After the rearrangement is complete, extract the phenolic product by adding 50 parts of water and 12 parts of 48% caustic soda.
- Purify the aqueous phase with activated carbon.
- Treat the water phase with an acid to precipitate white crystals of Bis(3-allyl-4-hydroxyphenyl) sulfone.[\[8\]](#)

Visualized Workflow: Safe Handling and Emergency Response

The following diagram illustrates a logical workflow for the safe handling of **Bis(4-allyloxyphenyl)sulfone** and the appropriate response in case of an emergency.



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Caption: Workflow for safe handling and emergency response.

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